

Physical and chemical properties of magnesium acetate tetrahydrate

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Compound of Interest

Compound Name: Magnesiumacetate

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An In-depth Technical Guide to the Physical and Chemical Properties of Magnesium Acetate Tetrahydrate

This technical guide provides a comprehensive overview of the physical and chemical properties of magnesium acetate tetrahydrate, tailored for researchers, scientists, and professionals in drug development. This document summarizes key quantitative data, outlines experimental protocols for property determination, and includes visualizations of relevant chemical processes.

Physical Properties

Magnesium acetate tetrahydrate is a white, crystalline solid that is highly soluble in water.^[1] It is deliquescent, meaning it readily absorbs moisture from the air, and has a slight odor of acetic acid.^{[1][2]} The pH of an aqueous solution of magnesium acetate tetrahydrate is typically near neutral or slightly alkaline.^{[1][3]}

Table 1: Quantitative Physical Properties of Magnesium Acetate Tetrahydrate

Property	Value	References
Molecular Formula	$\text{Mg}(\text{CH}_3\text{COO})_2 \cdot 4\text{H}_2\text{O}$	[1]
Molecular Weight	214.45 g/mol	
Appearance	White hygroscopic crystals or crystalline powder	[1][3]
Odor	Slight acetic acid odor	[2]
Melting Point	80 °C (176 °F)	[1]
Density	1.454 g/cm ³	
Solubility in Water	120 g/100 mL at 15 °C	
Solubility in Methanol	5.25 g/100 mL at 15 °C	
pH of aqueous solution	Neutral to slightly alkaline	[1][3]

Chemical Properties

Magnesium acetate tetrahydrate is the magnesium salt of acetic acid.[1] In this compound, magnesium exhibits a +2 oxidation state.[1] It is a stable compound under normal conditions but is hygroscopic and should be stored in a dry environment to prevent deliquescence.[2]

Decomposition: Upon heating, magnesium acetate tetrahydrate first dehydrates to the anhydrous form. Further heating leads to decomposition, ultimately forming magnesium oxide.[1] The thermal decomposition process in a nitrogen atmosphere proceeds through several stages: dehydration to anhydrous magnesium acetate, conversion to magnesium oxalate, then to magnesium carbonate, and finally decomposition to magnesium oxide.[4][5]

Reactivity: Magnesium acetate tetrahydrate is incompatible with strong oxidizing agents.[2] It is used as a source of both magnesium ions and acetate ions in various chemical reactions and biological experiments.[1]

Catalytic Activity: Magnesium acetate serves as a catalyst in various organic reactions, such as esterification and transesterification.[6] It is also used in the production of polymers like

polyester resins, where it can act as both a catalyst and a crosslinking agent to improve the mechanical properties of the polymer.^[6]

Experimental Protocols

Detailed experimental protocols for determining the physical and chemical properties of magnesium acetate tetrahydrate are crucial for quality control and research applications.

Determination of Melting Point (Capillary Method)

This method is a standard procedure for determining the melting point of a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Ensure the magnesium acetate tetrahydrate sample is dry and finely powdered using a mortar and pestle.
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the sample at a steady rate of 1-2 °C per minute.
- Record the temperature at which the first liquid appears (onset of melting) and the temperature at which the last solid particle disappears (completion of melting). This range is the melting point.
- For accuracy, a preliminary rapid heating can be done to find the approximate melting point, followed by a slower, more precise measurement.

Determination of Solubility in Water

This protocol determines the concentration of a saturated solution of magnesium acetate tetrahydrate in water at a specific temperature.

Apparatus:

- Constant temperature water bath
- Stirrer
- Filtration apparatus
- Analytical balance
- Volumetric flasks and pipettes
- Evaporating dish

Procedure:

- Add an excess amount of magnesium acetate tetrahydrate to a known volume of deionized water in a flask.
- Place the flask in a constant temperature water bath (e.g., 15 °C) and stir the mixture for a prolonged period (e.g., 24 hours) to ensure equilibrium is reached and a saturated solution is formed.
- After stirring, allow the solution to settle.
- Carefully withdraw a known volume of the clear supernatant using a pre-heated or pre-cooled pipette to the bath temperature to avoid precipitation.
- Weigh the withdrawn sample and then evaporate the water in a pre-weighed evaporating dish.
- Dry the remaining solid to a constant weight and weigh it.
- The solubility can be calculated in g/100 mL of water.

Thermal Decomposition Analysis (Thermogravimetric Analysis - TGA)

This protocol outlines the use of TGA to study the thermal decomposition of magnesium acetate tetrahydrate.

Apparatus:

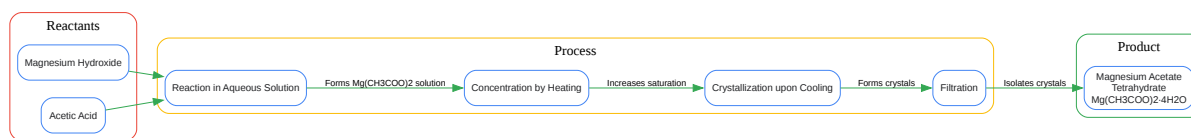
- Thermogravimetric Analyzer (TGA)
- Alumina crucible
- Analytical balance

Procedure:

- Accurately weigh a small sample (e.g., 10-15 mg) of magnesium acetate tetrahydrate into an alumina crucible.
- Place the crucible in the TGA furnace.
- Heat the sample from ambient temperature to a final temperature (e.g., 600 °C) at a controlled heating rate (e.g., 10 °C/min).
- Use an inert atmosphere, such as nitrogen, with a constant flow rate (e.g., 50 mL/min) to purge the furnace.^[4]
- The TGA instrument will record the mass of the sample as a function of temperature.
- The resulting TGA curve can be analyzed to determine the temperatures of dehydration and decomposition steps, as well as the stoichiometry of the decomposition products.^[4]

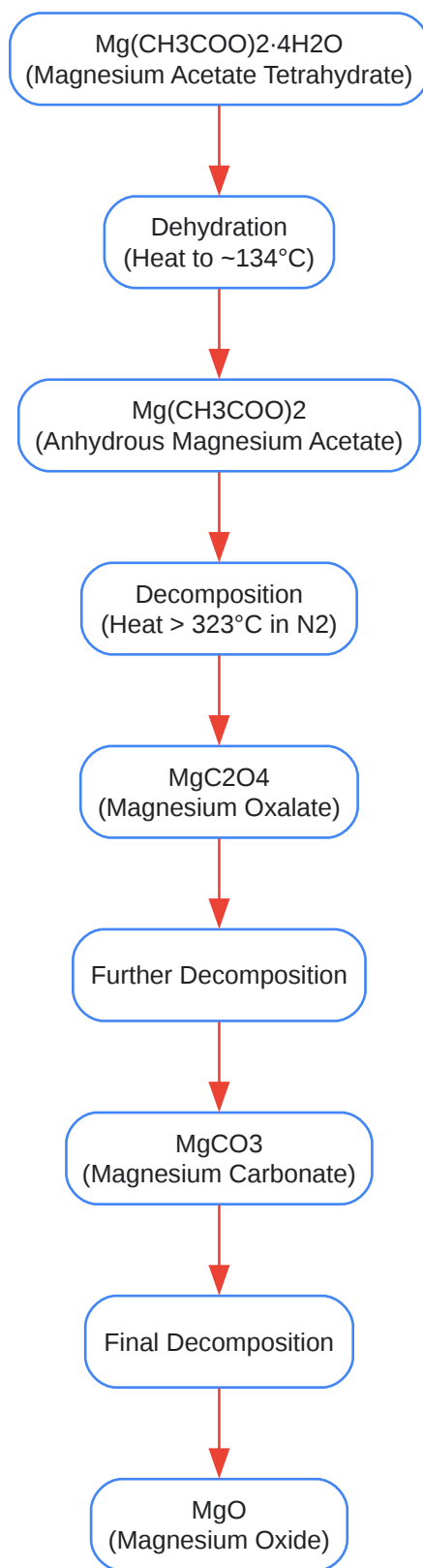
Visualizations

Diagrams illustrating key processes involving magnesium acetate tetrahydrate aid in understanding its chemical behavior.



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Caption: Synthesis of Magnesium Acetate Tetrahydrate.



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Caption: Thermal Decomposition Pathway.

Applications in Research and Drug Development

Magnesium acetate tetrahydrate has several applications in scientific research and the pharmaceutical industry.

- **Source of Magnesium Ions:** It serves as a readily soluble and bioavailable source of magnesium ions, which are essential cofactors for numerous enzymes and are crucial for the structural integrity of nucleic acids (DNA and RNA).[7]
- **Protein Crystallization:** It is used as a component in precipitant solutions for the crystallization of proteins for X-ray crystallography studies.[8][9]
- **Molecular Biology:** In molecular biology, it is used in buffers for various applications, including enzymatic reactions and the stabilization of nucleic acids.
- **Pharmaceutical Formulations:** It can be used as a buffering agent in drug formulations to maintain pH and enhance the stability of active pharmaceutical ingredients.
- **Catalysis in Synthesis:** Its role as a catalyst is leveraged in the synthesis of various organic compounds and polymers.[6]

Safety and Handling

Magnesium acetate tetrahydrate is considered to be of low toxicity.[1] However, standard laboratory safety precautions should be observed.

- **Personal Protective Equipment (PPE):** Wear safety glasses, gloves, and a lab coat when handling the compound.
- **Handling:** Avoid generating dust. Use in a well-ventilated area. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from moisture and incompatible substances like strong oxidizers.[2]

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